

# Trifluenfurionate Synthesis Technical Support Center

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## Compound of Interest

Compound Name: Trifluenfurionate

CAS No.: 2074661-82-6

Cat. No.: B12750982

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Welcome to the Technical Support Center for **Trifluenfurionate** synthesis. This guide is designed for researchers, scientists, and drug development professionals to navigate the complexities of synthesizing **Trifluenfurionate**, providing troubleshooting advice and answers to frequently asked questions to improve synthesis yield and purity.

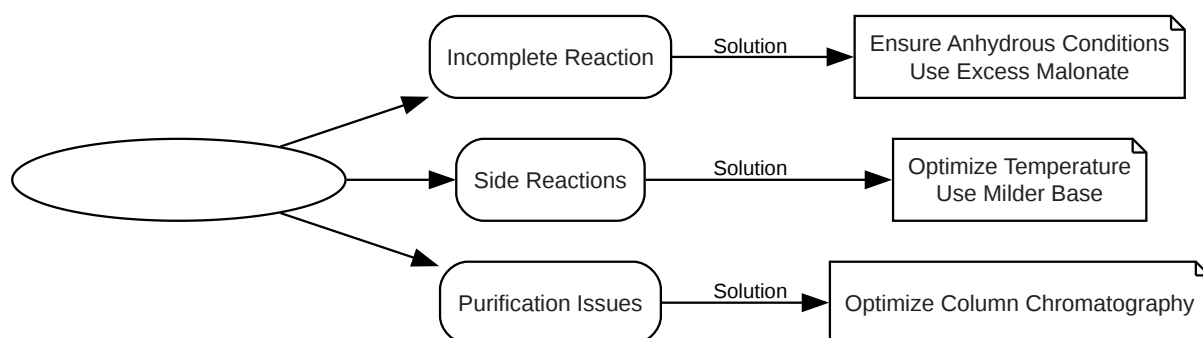
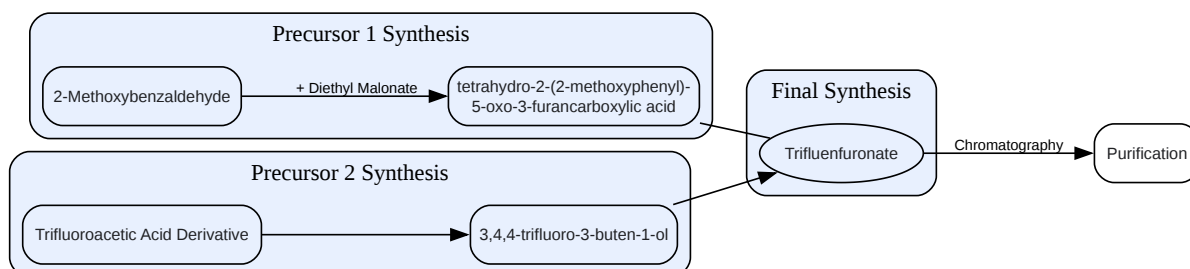
## Frequently Asked Questions (FAQs)

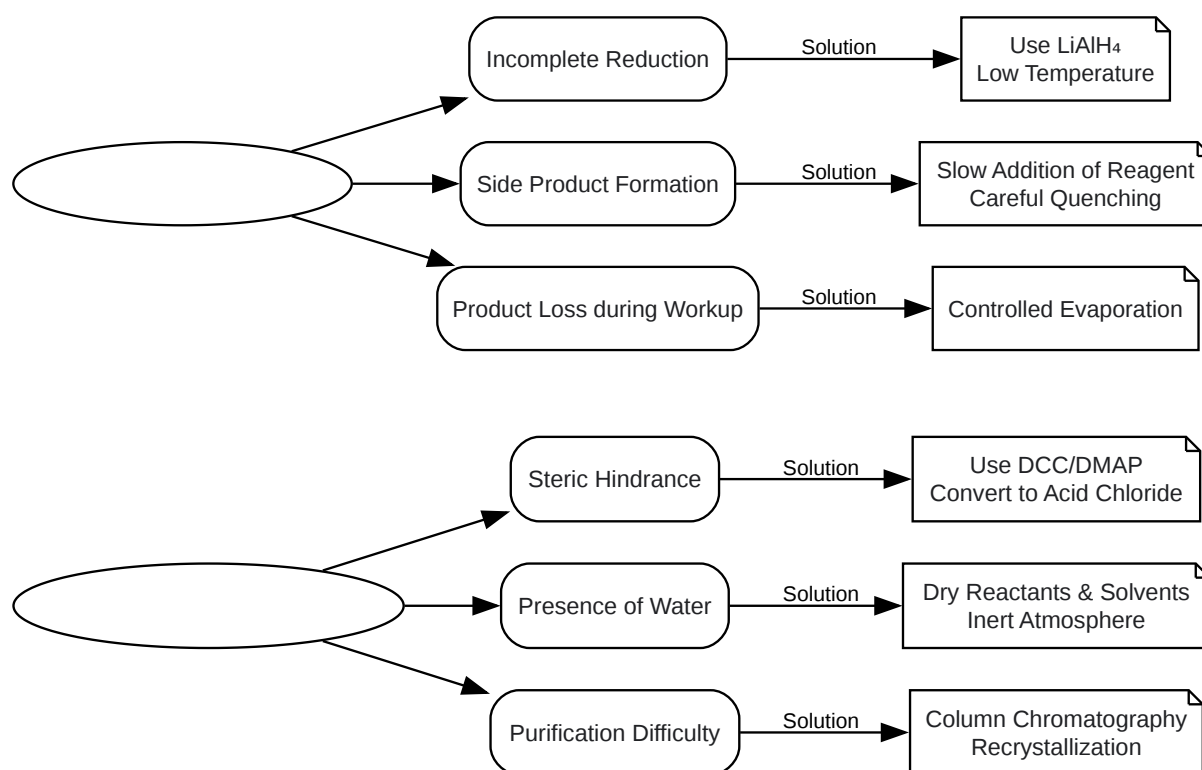
Q1: What is the general synthetic route for **Trifluenfurionate**?

A1: **Trifluenfurionate**, chemically named 3,4,4-trifluoro-3-buten-1-yl tetrahydro-2-(2-methoxyphenyl)-5-oxo-3-furancarboxylate, is synthesized through a convergent approach. This involves the independent synthesis of two key precursors, followed by their esterification. The main steps are:

- Synthesis of Precursor 1: Preparation of tetrahydro-2-(2-methoxyphenyl)-5-oxo-3-furancarboxylic acid.
- Synthesis of Precursor 2: Preparation of 3,4,4-trifluoro-3-buten-1-ol.

- Final Esterification: Coupling of the two precursors to form **Trifluenfurionate**.





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